

Technical Data Sheet: Benzyl 2-oxo-7-azaspiro[3.5]nonane-7-carboxylate

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Compound of Interest

Compound Name: *Benzyl 2-oxo-7-azaspiro[3.5]nonane-7-carboxylate*

Cat. No.: *B585454*

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Document ID: TCH-B7N-MW-20251228 Version: 1.0 Audience: Researchers, scientists, and drug development professionals.

Compound Identification

Chemical Name: **Benzyl 2-oxo-7-azaspiro[3.5]nonane-7-carboxylate**.^[1]^[2]

Synonyms: 2-OXO-7-AZA-SPIRO[3.5]NONANE-7-CARBOXYLIC ACID BENZYL ESTER.^[2]

CAS Number: 147610-98-8.^[1]^[3]

Primary Application: This compound serves as a PROTAC (Proteolysis Targeting Chimera) linker, utilized in the synthesis of molecules designed to selectively degrade target proteins.^[3]^[4]

Physicochemical Properties

The key physicochemical properties are summarized below. The molecular weight is a critical parameter for a wide range of applications, including quantitative analysis, reaction stoichiometry, and formulation development.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₉ NO ₃	[1][2][3]
Molecular Weight	273.33 g/mol	[1][3][4]
InChIKey	RPSFFDLCJFAYIP- UHFFFAOYSA-N	[2]

Methodology for Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula and the standard atomic weights of each element as recommended by the IUPAC Commission on Isotopic Abundances and Atomic Weights (CIAAW).

Experimental Protocol: Calculation from Formula

The molecular weight (MW) is calculated using the following equation:

$$MW = (N_C \times AW_C) + (N_H \times AW_H) + (N_N \times AW_N) + (N_O \times AW_O)$$

Where:

- N_X is the number of atoms of element X in the molecular formula.
- AW_X is the standard atomic weight of element X.

The standard atomic weights for the relevant elements are presented in the table below. For elements with a range of natural isotopic abundance, a conventional value is used for practical calculations.[5]

Element	Symbol	Atoms in Formula (N)	Standard Atomic Weight (AW) (g/mol)	Total Contribution (g/mol)
Carbon	C	16	12.011[6][7][8]	192.176
Hydrogen	H	19	1.008[5][9]	19.152
Nitrogen	N	1	14.007[10][11]	14.007
Oxygen	O	3	15.999[12][13]	47.997
Total	Calculated Molecular Weight	273.332		

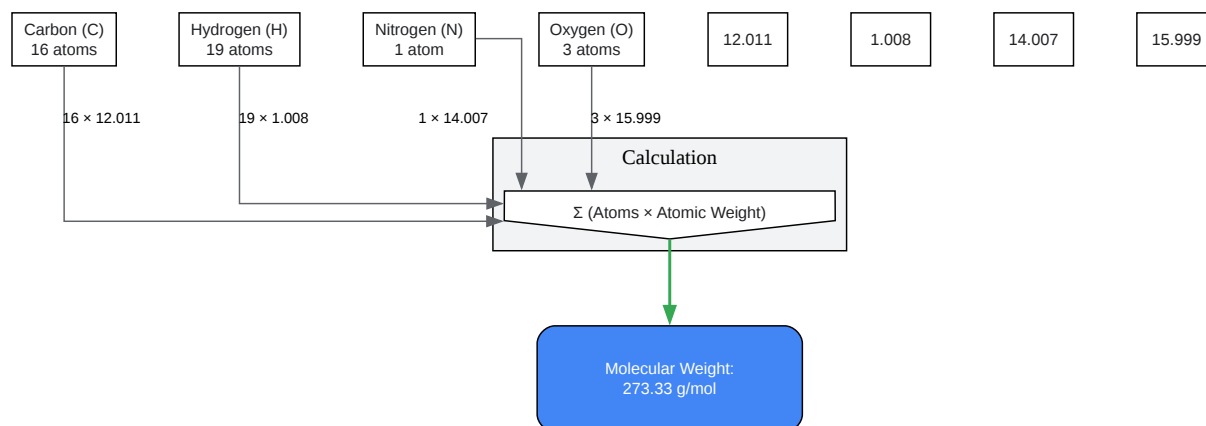
The calculated molecular weight of 273.332 g/mol is consistent with the widely reported value of 273.33 g/mol .[1][3][4]

Experimental Protocol: Mass Spectrometry

While the theoretical molecular weight is calculated, it can be confirmed experimentally using mass spectrometry. In this technique, the molecule is ionized and its mass-to-charge ratio (m/z) is measured. For **Benzyl 2-oxo-7-azaspiro[3.5]nonane-7-carboxylate**, the most common ion observed would be the protonated molecule $[M+H]^+$, which would have an m/z value corresponding to its monoisotopic mass plus the mass of a proton.

Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular weight of the compound, from its elemental composition to the final calculated value.



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Molecular Weight Calculation Workflow.

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